

Solubility Data of Avotaciclib

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Compound Focus: Avotaciclib

CAS No.: 1983983-41-0

Cat. No.: S3612582

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Salt Form	Molecular Weight (g/mol)	Solubility in DMSO	Purity	Source / Catalog Number
Avotaciclib (free base)	281.28 [1]	Not explicitly stated	N/A	DrugBank:DB16652 [1]
Avotaciclib hydrochloride	317.73 [2]	"May dissolve in DMSO" (specific concentration not provided)	≥98%	InvivoChem: V77223 [2]
Avotaciclib trihydrochloride	390.66 [3]	4 mg/mL (10.23 mM)	99.01%	Selleckchem: N/A [3]
Avotaciclib sulfate	379.35 [4]	"May dissolve in DMSO" (specific concentration not provided)	Information missing	PeptideDB: N/A [4]

Experimental Protocols for Stock Solution Preparation

For the most reliably soluble form, **Avotaciclib trihydrochloride**, you can prepare stock solutions based on its confirmed solubility of 4 mg/mL. The following protocol is adapted from general laboratory practices and

the sources found [2] [3] [4].

Preparing a 10 mM Stock Solution

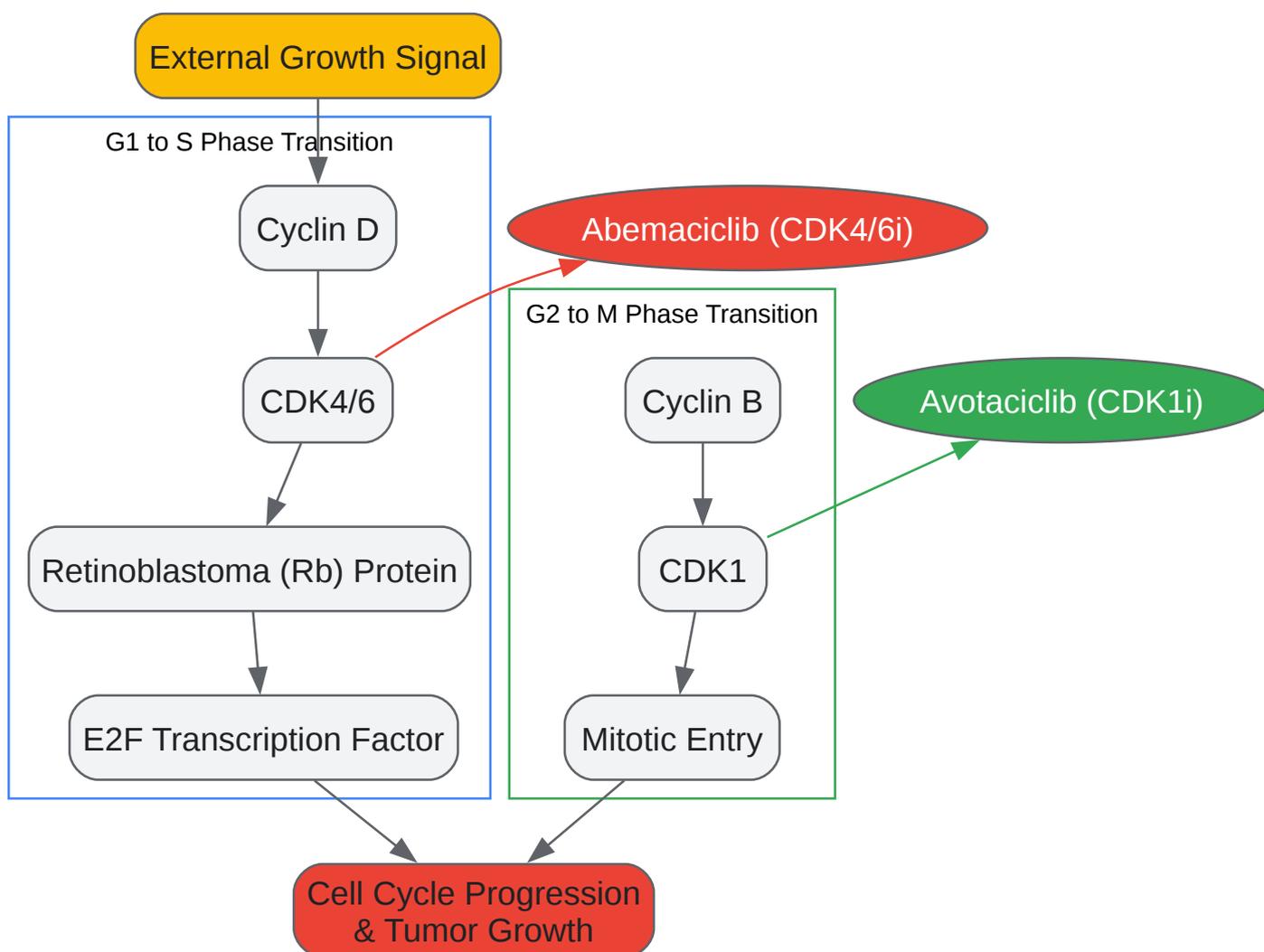
- **Calculate the mass** needed for your desired volume. For a 10 mM solution, you need 3.91 mg of **Avotaciclub** trihydrochloride (MW: 390.66 g/mol) per 1 mL of solvent.
- **Weigh the compound** using an analytical balance.
- **Add the DMSO** directly to the vial. The recommended stock concentration is 4 mg/mL (approximately 10.23 mM) [3].
- **Mix thoroughly** by vortexing or gentle sonication until a clear solution is obtained.
- **Aliquot and store** the stock solution at -20°C or -80°C to avoid repeated freeze-thaw cycles and maintain stability [2] [4].

> **Important Note:** The solubility data and protocols are provided for **research use only** and are not intended for human or diagnostic use [2] [3] [4].

Context: Avotaciclub as a CDK1 Inhibitor

To better situate your experimental work, here is some context on **Avotaciclub**'s mechanism:

- **Primary Target: Avotaciclub** is a potent and orally active inhibitor of **Cyclin-Dependent Kinase 1 (CDK1)** [3] [1].
- **Therapeutic Application:** It is primarily investigated for the treatment of specific cancers with strong CDK1 expression, such as **locally advanced or metastatic pancreatic cancer** [2] [3] [1].
- **Distinction from CDK4/6 Inhibitors:** It is important to differentiate **Avotaciclub** from other CDK inhibitors like **Abemaciclib**, which selectively targets CDK4 and CDK6 and is approved for breast cancer treatment [5] [6] [7]. The following diagram illustrates the different signaling pathways these inhibitors target:



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Different CDK inhibitors target distinct phases of the cell cycle.

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References

1. Avotaciclib: Uses, Interactions, Mechanism of Action [go.drugbank.com]

2. hydrochloride (BEY1107 hydrochloride) | CDK | | Invivochem Avotaciclib [invivochem.com]
3. Avotaciclib trihydrochloride | CDK inhibitor | Mechanism [selleckchem.com]
4. sulfate 1983984-04-8_CDK_Cell Cycle_Signaling... Avotaciclib [peptidedb.com]
5. A narrative review of the clinical development of CDK4/6 ... [pmc.ncbi.nlm.nih.gov]
6. HR+, HER2- Early and Metastatic Breast Cancer Treatment ... [verzenio.lilly.com]
7. Abemaciclib | CDK inhibitor | Mechanism | Concentration [selleckchem.com]

To cite this document: Smolecule. [Solubility Data of Avotaciclib]. Smolecule, [2026]. [Online PDF].
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